

Strategic Sourcing & Technical Guide: 4-Bromo-2'-chlorobenzophenone

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Compound of Interest

Compound Name: 4-Bromo-2'-chlorobenzophenone

CAS No.: 464190-33-8

Cat. No.: B1280358

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CAS Number: 464190-33-8 Formula: $C_{13}H_8BrClO$ Molecular Weight: 295.56 g/mol [1]

Executive Summary

4-Bromo-2'-chlorobenzophenone is a high-value pharmacophore scaffold, primarily utilized in the synthesis of diaryl ketone-based therapeutics, including SGLT2 inhibitors (e.g., Dapagliflozin analogs) and specific kinase inhibitors. Unlike commodity benzophenones, this specific regioisomer faces supply constraints due to the difficulty of achieving high regioselectivity during standard industrial acylation.

Market Status:

- R&D Scale: High cost (2,000 per gram) due to custom synthesis requirements.
- Commercial Scale: Non-commodity status; requires Contract Development and Manufacturing Organization (CDMO) engagement for kilogram-scale production.

Technical Specifications & Critical Quality Attributes (CQA)

For pharmaceutical applications, the control of regioisomers is the primary quality challenge.

Attribute	Specification	Criticality
Purity (HPLC)	≥ 98.0%	High; Isomers are difficult to separate downstream.
Appearance	White to off-white crystalline powder	Indicator of efficient recrystallization.
Regioisomer Content	≤ 0.5% (specifically 2-bromo or 4'-chloro analogs)	Critical; Affects biological activity and patent coverage.
Residual Solvents	ICH Q3C Limits	Standard for GMP intermediates.
Water Content	≤ 0.5%	Important for subsequent anhydrous coupling reactions.

Synthesis Pathways: The "Make vs. Buy" Decision

The cost and availability of this intermediate are directly tied to the synthesis method employed. Two primary routes exist: the Industrial Friedel-Crafts Route (economical but low selectivity) and the Organometallic Route (high cost, high fidelity).

Route A: The Organometallic Approach (Recommended for R&D/High Purity)

This route guarantees the correct isomer by using pre-functionalized starting materials, avoiding the "isomer soup" of direct acylation.

Protocol:

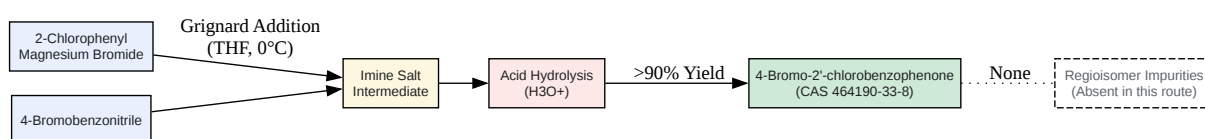
- Reagents: 4-Bromobenzonitrile + 2-Chlorophenylmagnesium bromide (Grignard).

- Mechanism: Nucleophilic addition of the Grignard reagent to the nitrile, forming an imine intermediate, followed by acid hydrolysis to the ketone.
- Advantage: 100% Regiocontrol. No 2-bromo or 4'-chloro isomers formed.

Route B: Friedel-Crafts Acylation (Industrial/Bulk)

- Reagents: 2-Chlorobenzoyl chloride + Bromobenzene (catalyzed by AlCl_3).
- Issue: Bromobenzene is ortho/para directing. While para is favored sterically, significant ortho product (2-bromo-2'-chlorobenzophenone) is formed, requiring difficult fractional crystallization.

Visualization of Synthesis Logic



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Caption: The Organometallic Route ensures regiochemical integrity, eliminating costly purification steps required in Friedel-Crafts acylation.

Market Landscape & Pricing Analysis

The market is bifurcated between catalog resellers (high price) and custom synthesis labs (bulk negotiation).

Supplier Tiering

Supplier Type	Examples	Typical Lead Time	Target Volume	Risk Profile
Catalog Aggregators	BLDpharm, Aaron Chemicals, Guidechem	1–2 Weeks	mg to g	High Price: Often re-packaging custom synthesis batches.
Fine Chemical CDMOs	Matrix Fine Chemicals, Enamine, WuXi AppTec	4–8 Weeks	kg to MT	Lead Time: Requires synthesis on demand. Best for scale-up.
Bulk Manufacturers	Indian/Chinese Generic API Mfrs	2–3 Months	>100 kg	Quality: Must validate isomer purity rigorously.

Price Benchmarks (2025/2026 Estimates)

Note: Prices for CAS 464190-33-8 are significantly higher than the common 4-bromo-4'-chloro isomer.

Quantity	Estimated Price Range (USD)	Source Type
250 mg	\$350 – \$500	Catalog (e.g., Aaronchem)
1 gram	\$800 – \$1,200	Catalog / Small Scale
100 grams	\$5,000 – \$8,000	Custom Synthesis Quote
1 kg	Negotiated (\$2,000 – \$4,000/kg)	CDMO Pilot Batch

Procurement Strategy: Do not buy >10g from catalog suppliers. For needs exceeding 10g, issue a Request for Quote (RFQ) to a CDMO specifying the Grignard synthesis route to ensure purity.

Quality Assurance Protocol (Self-Validating System)

To ensure the material purchased meets the stringent requirements for drug development, the following validation workflow is required.

Step 1: Identity Confirmation via NMR

The 2'-chloro and 4-bromo substitution pattern has a distinct splitting pattern.

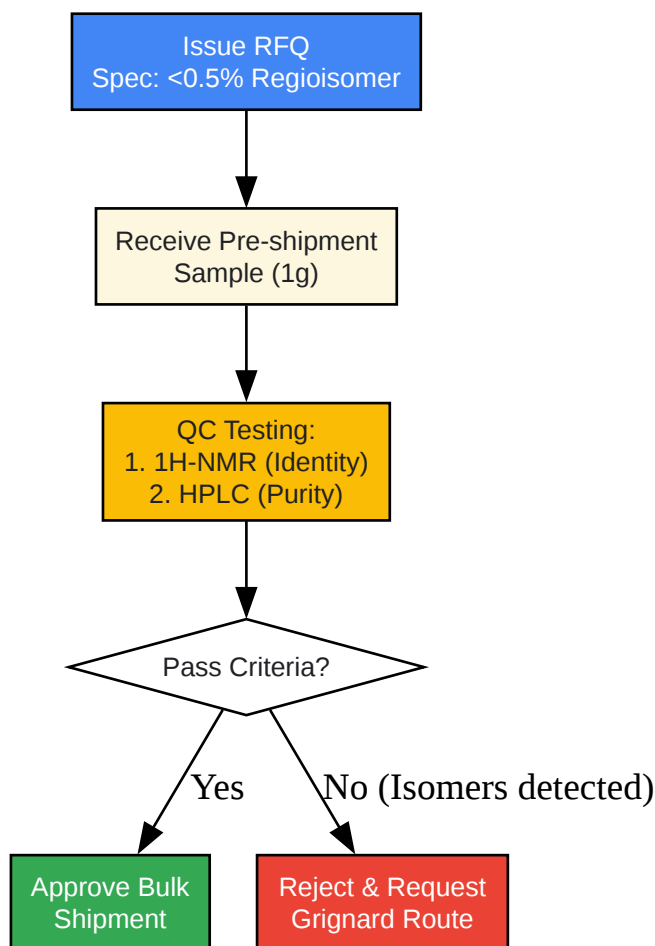
- ^1H NMR (DMSO- d_6): Look for the AA'BB' system of the 4-bromophenyl ring (symmetric doublets) vs. the ABCD system of the 2-chlorophenyl ring (complex multiplet).
- Differentiation: The ortho-chloro group causes a downfield shift of the adjacent proton on the benzoyl ring compared to the para-chloro isomer.

Step 2: HPLC Regioisomer Method

Standard C18 columns may struggle to separate the 2-bromo and 4-bromo isomers.

- Column: Phenyl-Hexyl or Biphenyl stationary phase (provides better pi-pi selectivity).
- Mobile Phase: Acetonitrile/Water gradient with 0.1% Formic Acid.
- Validation: Spike the sample with commercially available 4-Bromo-4'-chlorobenzophenone (CAS 27428-57-5) to ensure it resolves from your target peak.

Procurement Workflow Diagram



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Caption: A "Gate-Stage" procurement model prevents the intake of isomerically impure material.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 464190-33-8. Retrieved from [\[Link\]](#)
- Carey, F. A., & Sundberg, R. J. Advanced Organic Chemistry: Part B: Reaction and Synthesis. (General reference for Grignard vs. Friedel-Crafts selectivity).
- Google Patents. Process for the manufacture of pharmaceutically active compounds (SGLT2 Inhibitor Intermediates). US8741920B2.

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Sources

- [1. Buy High-Quality Bromides Products | Aaronchem \[aaronchem.com\]](#)
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